

A Comprehensive Technical Guide to the Physical Properties of 1-Indanol

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Compound of Interest

Compound Name: 1-Indanol

Cat. No.: B7721596

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical and spectral properties of **1-Indanol**. The information is presented in a structured format to facilitate easy reference and comparison, supplemented by detailed experimental protocols for the determination of these properties.

Core Physical Properties

1-Indanol (CAS No: 6351-10-6), also known as 2,3-dihydro-1H-inden-1-ol, is a white to slightly yellow crystalline solid.^[1] It is a key intermediate in the synthesis of various pharmaceutical compounds.^{[2][3]} Its physical characteristics are crucial for its application in synthetic chemistry and drug development.

Tabulated Physical Data

The following table summarizes the key physical properties of **1-Indanol**.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₀ O	[1]
Molecular Weight	134.18 g/mol	[1]
Melting Point	50-54 °C	[1][4]
Boiling Point	128 °C at 12 mmHg	[4]
Density	1.161 g/cm ³	[1][5]
Appearance	White to slightly yellow crystalline solid	[1]
LogP	1.66620	[5]
pKa	14.23 ± 0.20 (Predicted)	[6]

Solubility Profile

1-Indanol exhibits solubility in a range of solvents, a critical consideration for its use in various reaction conditions.

Solvent	Solubility	Source(s)
Water	10 g/L at 20°C	[6][7]
Ethanol	Soluble	[6]
Methanol	Soluble	[6]
Chloroform	Sparingly Soluble	[6]
Benzene	Soluble	[6]

Spectral Data

Spectroscopic data is essential for the identification and characterization of **1-Indanol**.

Tabulated Spectral Information

Technique	Key Peaks / Information	Source(s)
^1H NMR (400 MHz, CDCl_3)	Spectral data available, specific peak assignments can be found in referenced databases.	[5] [8]
^{13}C NMR (in CDCl_3)	Spectral data available, specific peak assignments can be found in referenced databases.	[5] [8]
Infrared (IR)	KBr disc, liquid film, and nujol mull spectra are available.	[5] [9] [10]
Mass Spectrometry (MS)	Electron Ionization (EI) mass spectrum available.	[5]
Raman	4880 Å, 200 M, powder spectrum available.	[5]

Experimental Protocols

The following sections detail generalized experimental methodologies for determining the key physical properties of a solid organic compound like **1-Indanol**.

Determination of Melting Point

The melting point is a crucial indicator of purity. For a pure crystalline solid, the melting range is typically narrow (0.5-1.0°C). Impurities tend to depress and broaden the melting range.

Principle: A small amount of the solid sample is heated slowly, and the temperature range over which the substance melts is observed.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)

- Thermometer
- Spatula
- Mortar and pestle (optional, for powdering the sample)

Procedure:

- Ensure the **1-Indanol** sample is dry and finely powdered. If necessary, gently crush the crystals using a mortar and pestle.
- Pack a small amount of the powdered sample into a capillary tube to a height of 2-3 mm by tapping the sealed end of the tube on a hard surface.[\[5\]](#)
- Place the capillary tube in the heating block of the melting point apparatus.
- Heat the sample rapidly to a temperature about 10-15°C below the expected melting point.
- Then, decrease the heating rate to approximately 1-2°C per minute to ensure accurate determination.[\[6\]](#)
- Record the temperature at which the first liquid appears (the beginning of melting).
- Record the temperature at which the last solid crystal disappears (the end of melting). This range is the melting point of the sample.[\[5\]](#)

Determination of Boiling Point at Reduced Pressure

For substances that may decompose at their atmospheric boiling point, determination at reduced pressure is necessary.

Principle: The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding pressure. By reducing the pressure, the boiling point is lowered.

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)

- Thermometer
- Thiele tube or other heating bath
- Vacuum source and manometer
- Rubber tubing

Procedure:

- Place a few drops of liquid **1-Indanol** (melted if necessary) into a small test tube.
- Invert a capillary tube (sealed end up) and place it inside the test tube containing the sample.
- Attach the test tube to a thermometer.
- Place the assembly in a heating bath (e.g., Thiele tube) and connect the apparatus to a vacuum source.[\[11\]](#)
- Reduce the pressure to the desired value and record it from the manometer.
- Begin heating the bath gently. A stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a steady stream of bubbles is observed.
- Remove the heat and allow the apparatus to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is the boiling point at that reduced pressure.[\[11\]](#)

Determination of Density

The density of a solid can be determined by measuring the volume of a liquid it displaces.

Principle: Based on Archimedes' principle, the volume of a solid can be determined by the volume of a fluid it displaces when submerged.

Apparatus:

- Analytical balance
- Graduated cylinder or pycnometer
- A liquid in which **1-Indanol** is insoluble (and denser), or a liquid of known density in which it is soluble if using a pycnometer.

Procedure (by displacement):

- Weigh a sample of **1-Indanol** using an analytical balance.
- Partially fill a graduated cylinder with a liquid in which **1-Indanol** is insoluble and record the initial volume (V_1).
- Carefully place the weighed **1-Indanol** sample into the graduated cylinder, ensuring it is fully submerged and there are no air bubbles.
- Record the final volume (V_2). The volume of the solid is $V_2 - V_1$.
- Calculate the density using the formula: $\text{Density} = \text{Mass} / (V_2 - V_1)$.[\[12\]](#)

Determination of Solubility

Principle: A specified amount of solute is added to a specified amount of solvent, and the extent of dissolution is observed.

Apparatus:

- Test tubes
- Spatula or weighing paper
- Graduated pipettes or cylinders
- Vortex mixer or shaker

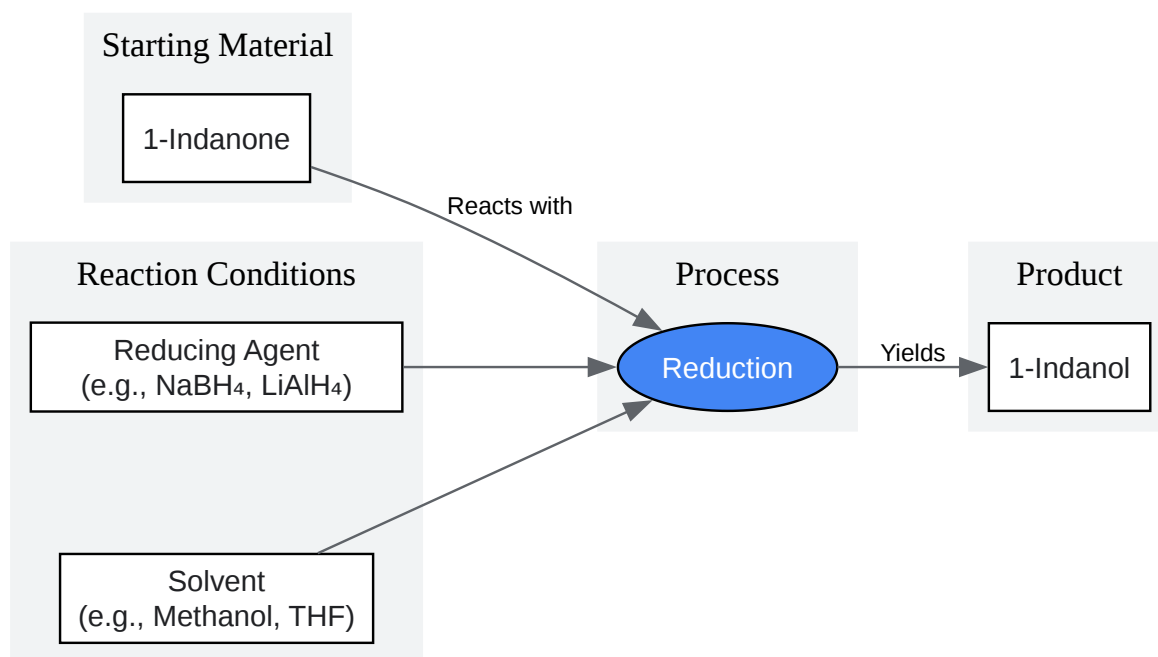
Procedure (Qualitative):

- Place approximately 25 mg of **1-Indanol** into a small test tube.[\[13\]](#)

- Add 0.75 mL of the desired solvent (e.g., water, ethanol) in small portions.[13]
- After each addition, shake the test tube vigorously for about 30 seconds.[14]
- Observe if the solid dissolves completely. If it does, the substance is considered soluble in that solvent under these conditions. If a significant portion remains undissolved, it is considered insoluble or sparingly soluble.

Synthetic Pathway Visualization

1-Indanol is commonly synthesized via the reduction of 1-indanone. This workflow is a fundamental transformation in organic synthesis and is relevant to researchers working with this class of compounds.



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Caption: A simplified workflow for the synthesis of **1-Indanol** from 1-Indanone.

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